

Personal protective equipment for handling Methyl p-methoxyhydrocinnamate

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Compound of Interest

Compound Name: Methyl p-methoxyhydrocinnamate

Cat. No.: B096258

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Essential Safety and Handling Guide for Methyl p-Methoxyhydrocinnamate

This guide provides immediate, essential safety and logistical information for handling **Methyl p-methoxyhydrocinnamate** (also known as Methyl 3-(4-methoxyphenyl)propanoate). The information is intended for researchers, scientists, and professionals in drug development.

Attention: A complete Safety Data Sheet (SDS) for **Methyl p-methoxyhydrocinnamate** was not readily available. Therefore, the toxicological properties have not been fully investigated.^[1] This guide is based on available data for the substance and information on structurally similar compounds. It is crucial to handle this chemical with caution and adhere to good laboratory practices.

Hazard Identification and Precautionary Measures

While specific hazard classifications for **Methyl p-methoxyhydrocinnamate** are not fully detailed, related compounds like Methyl 4-methoxycinnamate are known to cause skin, eye, and respiratory irritation.^[2] Therefore, it is prudent to handle **Methyl p-methoxyhydrocinnamate** as a potentially hazardous substance.

Precautionary Statements:

- Avoid contact with skin and eyes.^[3]

- Avoid formation and inhalation of dust and aerosols.[\[1\]](#)[\[3\]](#)
- Use only in a well-ventilated area.[\[3\]](#)
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.[\[3\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Methyl p-methoxyhydrocinnamate**:

Protection Type	Recommended Equipment	Citation
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.	
A lab coat or other protective clothing should be worn to prevent skin contact.	[1]	
Respiratory Protection	A NIOSH-approved N95 respirator or higher should be used if dust or aerosols are generated.	

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Handle in a well-ventilated place, preferably in a chemical fume hood.[\[3\]](#)

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area. The substance is a non-combustible solid.

Spill Response:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear appropriate PPE as outlined above.
- For solid spills, carefully sweep up the material to avoid creating dust and place it in a suitable, closed container for disposal.[\[4\]](#)[\[5\]](#)
- Prevent the spill from entering drains.[\[3\]](#)

Disposal:

- Dispose of waste material and contaminated packaging in accordance with local, regional, and national regulations.
- It is recommended to use a licensed chemical waste disposal company.[\[1\]](#)
- Do not discharge into sewer systems or contaminate water, foodstuffs, or animal feed.[\[3\]](#)

First Aid Measures

Exposure Route	First Aid Procedure	Citation
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	[1]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.	[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.	[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1]

Quantitative Data

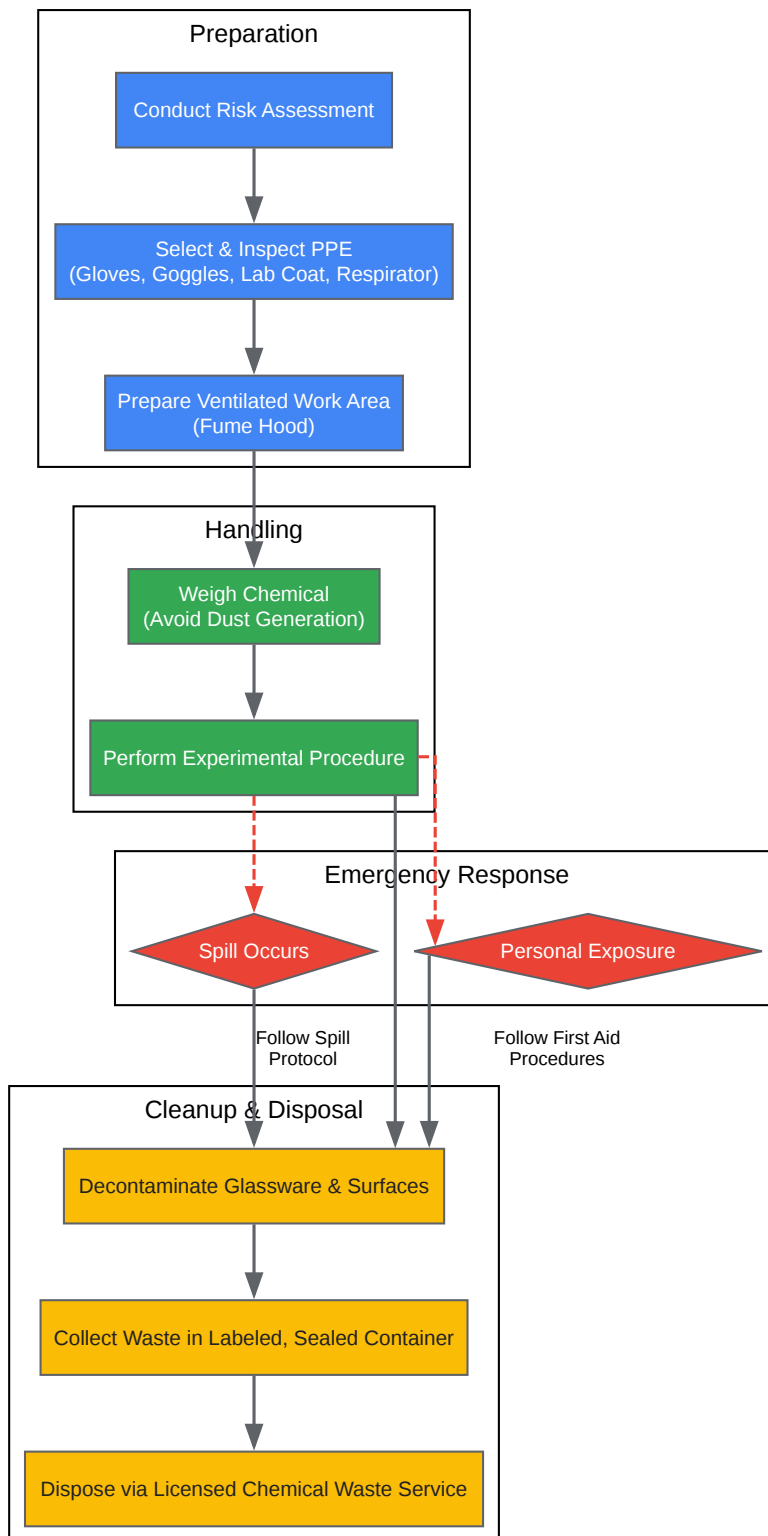
Property	Value	Citation
Synonyms	Methyl 3-(4-methoxyphenyl)propanoate, Methyl p-methoxyphenylpropionate	[6]
CAS Number	15823-04-8	
Molecular Formula	C ₁₁ H ₁₄ O ₃	[6]
Molecular Weight	194.23 g/mol	
Form	Solid	
Melting Point	37-41 °C	
Boiling Point	120 °C	
Flash Point	> 110 °C (> 230 °F) - closed cup	
Occupational Exposure Limits	No data available	

Experimental Protocols

No specific experimental protocols for the handling or safety testing of **Methyl p-methoxyhydrocinnamate** were found in the search results. Standard laboratory operating procedures for handling solid chemicals of this nature should be followed. This includes weighing the substance in a ventilated enclosure, using appropriate tools to avoid dust generation, and ensuring all contaminated surfaces and equipment are decontaminated after use.

Mandatory Visualization

Safe Handling Workflow for Methyl p-methoxyhydrocinnamate

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Methyl p-methoxyhydrocinnamate**.

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References

- 1. angenechemical.com [angenechemical.com]
- 2. biosynth.com [biosynth.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. Methyl 3-(4-methoxyphenyl)propanoate | C₁₁H₁₄O₃ | CID 300018 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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